

Application Notes and Protocols for pep2-SVKE in Live-Cell Imaging

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Compound of Interest

Compound Name: *pep2-SVKE*

Cat. No.: *B612462*

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Introduction

pep2-SVKE is a novel, cell-permeable, fluorogenic peptide probe designed for the real-time imaging of "Kinase X" activity in live cells. Kinase X is a critical regulator of the cellular survival pathway, making it a key target in drug discovery and cancer research. The **pep2-SVKE** probe comprises a specific peptide sequence (SVKE) recognized and phosphorylated by Kinase X, linked to a fluorophore that exhibits a significant increase in fluorescence intensity upon phosphorylation. This allows for dynamic monitoring of Kinase X activity with high sensitivity and spatiotemporal resolution.

Principle of Detection

The **pep2-SVKE** probe is designed to be minimally fluorescent in its non-phosphorylated state. Upon entering a live cell, if active Kinase X is present, the SVKE peptide motif is phosphorylated. This phosphorylation event induces a conformational change in the probe, relieving the quenching of the fluorophore and resulting in a strong fluorescent signal. The intensity of the fluorescence is directly proportional to the level of Kinase X activity within the cell.

Applications

- High-throughput screening: for inhibitors or activators of the Kinase X signaling pathway.

- Drug discovery: to assess the efficacy and mechanism of action of candidate drugs targeting Kinase X.
- Basic research: to study the dynamics of Kinase X activation in response to various stimuli and in different cellular compartments.
- Cancer biology: to investigate the role of Kinase X in tumor progression and resistance to therapy.

Quantitative Data

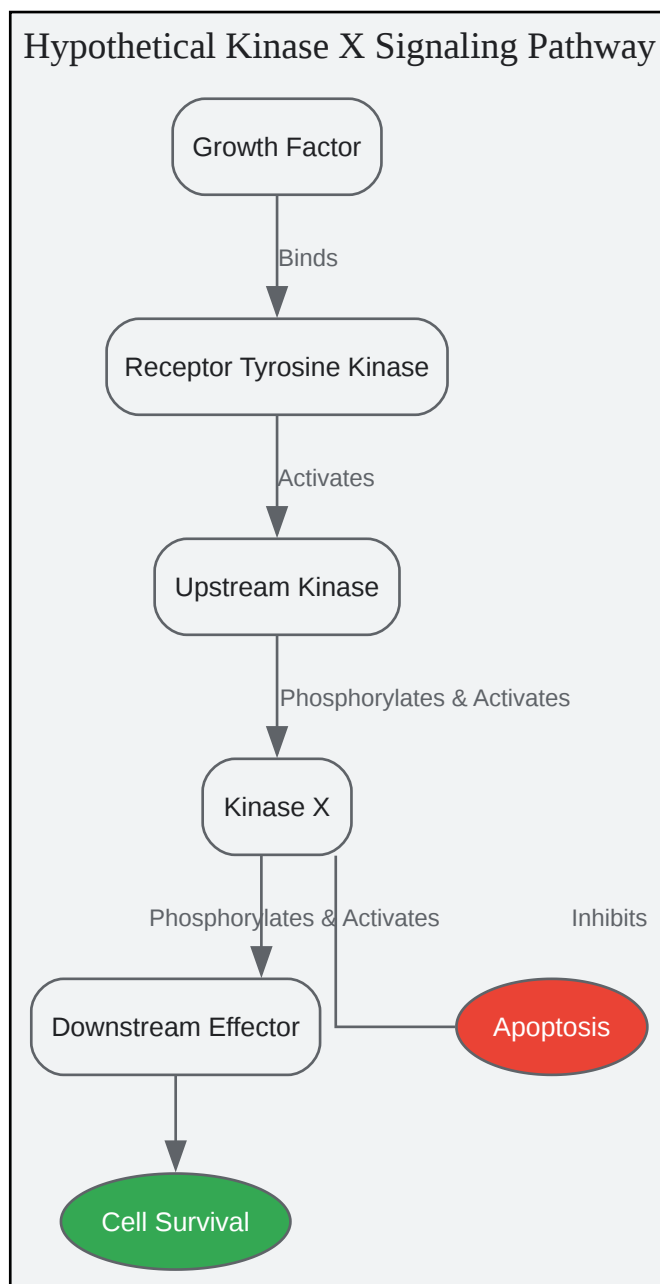
Spectral and Photophysical Properties of Phosphorylated pep2-SVKE

Property	Value
Excitation Maximum (λ_{ex})	488 nm
Emission Maximum (λ_{em})	520 nm
Molar Extinction Coefficient	$\sim 70,000 \text{ M}^{-1}\text{cm}^{-1}$
Quantum Yield	> 0.6
Photostability	High
Signal-to-Background Ratio	> 10 -fold increase upon phosphorylation

Dose-Response of a Hypothetical Kinase X Inhibitor

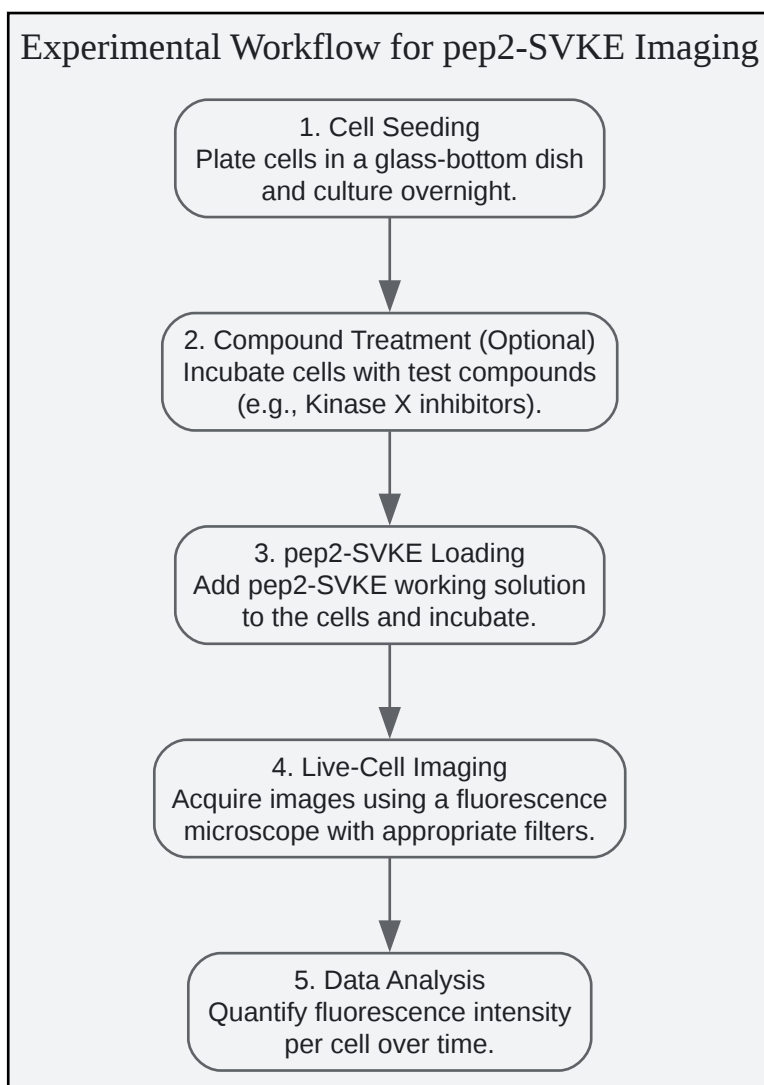
Inhibitor Concentration (nM)	Normalized Fluorescence Intensity (Mean \pm SD)
0 (Control)	1.00 ± 0.05
1	0.85 ± 0.06
10	0.52 ± 0.04
100	0.21 ± 0.03
1000	0.11 ± 0.02

Visualizations



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Caption: Hypothetical Kinase X Signaling Pathway.



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Caption: Experimental Workflow for **pep2-SVKE** Imaging.

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